

(+/-)-Hymenin: A Technical Overview of a Marine-Derived Alkaloid

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Compound of Interest

Compound Name: (+/-)-Hymenin

Cat. No.: B026530

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Introduction

(+/-)-Hymenin is a synthetic racemic compound belonging to the pyrrole-2-aminoimidazole class of marine alkaloids. Its core structure is related to oroidin, a natural product isolated from marine sponges of the genus *Agelas*. While specific in-depth research on the biological activities of **(+/-)-Hymenin** is limited in publicly available literature, the broader class of oroidin alkaloids has garnered significant scientific interest due to their diverse pharmacological properties, including antimicrobial, antiviral, and anticancer activities. This technical guide provides the definitive identification of **(+/-)-Hymenin** and summarizes the known biological context of related compounds to inform future research and drug development efforts.

Compound Identification

A clear identification of **(+/-)-Hymenin** is crucial for any research endeavor. The following table summarizes its key chemical identifiers.

Identifier	Value	Source
IUPAC Name	4-(2-amino-1H-imidazol-5-yl)-2,3-dibromo-4,5,6,7-tetrahydro-1H-pyrrolo[2,3-c]azepin-8-one	[1]
CAS Number	154569-13-8	[1]
Molecular Formula	C ₁₁ H ₁₁ Br ₂ N ₅ O	[1]
Molecular Weight	389.05 g/mol	[1]

Biological Context and Potential Activities

Direct experimental data on the biological activity, mechanism of action, and specific signaling pathways of **(+/-)-Hymenin** are not extensively documented. However, its structural similarity to other marine alkaloids, particularly oroidin and its derivatives, allows for informed hypotheses regarding its potential therapeutic applications.

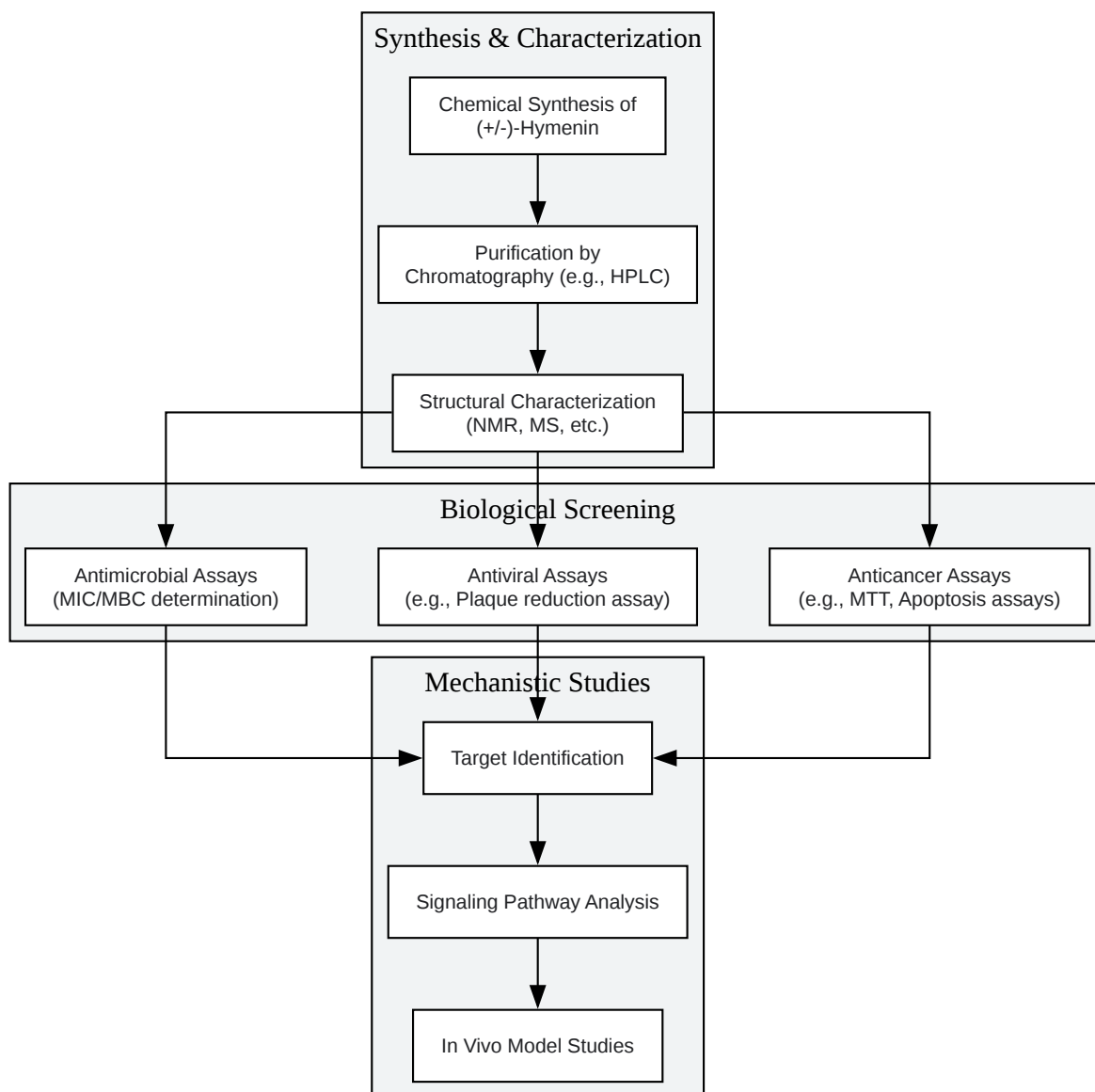
Marine alkaloids from the pyrrole-2-aminoimidazole family are known to exhibit a range of biological effects:

- **Antimicrobial Activity:** Oroidin and its synthetic analogues have demonstrated promising activity against Gram-positive bacteria.[2][3] This suggests that **(+/-)-Hymenin** could be investigated for its potential as a novel antibacterial agent.
- **Antiviral Activity:** Synthetic analogues of oroidin have been screened for their antiviral potential, with some compounds showing inhibitory effects on the replication of RNA viruses like Hepatitis C and Chikungunya virus.[4] The mechanism for some of these analogues is believed to involve the inhibition of host cell chaperone Hsp90.[4]
- **Anticancer Activity:** Various marine-derived alkaloids have been identified as promising leads for anticancer drug discovery.[5][6][7] Derivatives of the pyrrolo[1,2-a]azepine scaffold, which is structurally related to the core of **(+/-)-Hymenin**, have shown potent anticancer activity against liver, breast, and colon cancer cell lines.[8] Furthermore, some marine alkaloids have been found to induce apoptosis in cancer cells.[9][10][11]

Given this context, **(+/-)-Hymenin** represents a candidate for screening in antimicrobial, antiviral, and anticancer assays.

Experimental Protocols: A General Framework

While specific experimental protocols for **(+/-)-Hymenin** are not available, a general workflow for the initial investigation of a novel marine-derived alkaloid can be proposed. This workflow would typically involve synthesis, purification, structural confirmation, and subsequent biological screening.

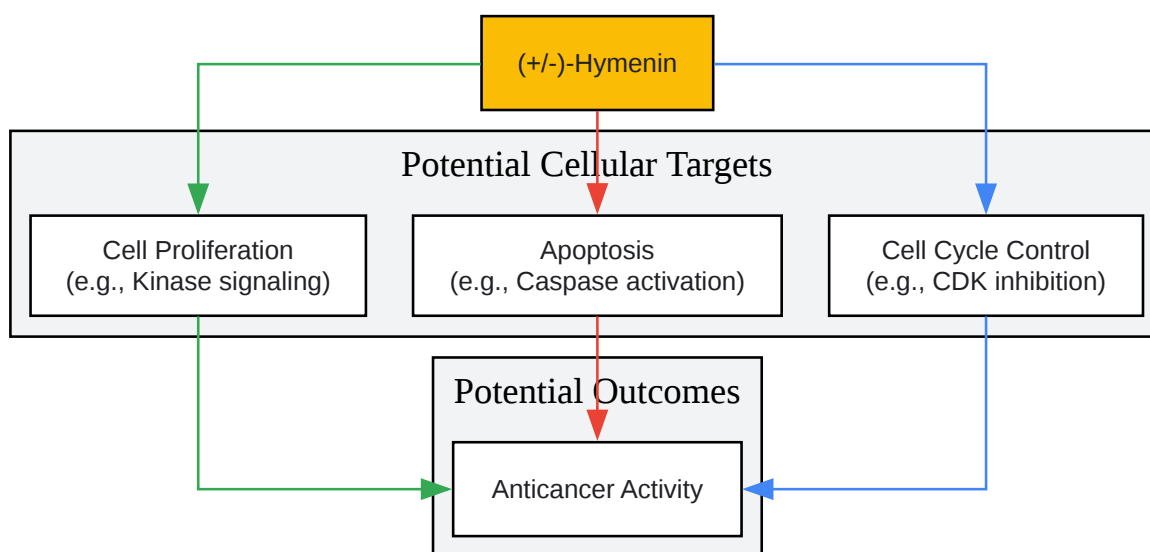


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A generalized workflow for the investigation of a novel synthetic marine alkaloid like **(+/-)-Hymenin**.

Potential Signaling Pathways

The specific signaling pathways modulated by **(+/-)-Hymenin** are currently unknown. However, based on the activities of related compounds, several pathways could be hypothesized as potential targets for investigation. For instance, if **(+/-)-Hymenin** exhibits anticancer properties, its effects on pathways involved in cell proliferation, apoptosis, and cell cycle regulation would be of interest.



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Hypothetical signaling pathways potentially modulated by **(+/-)-Hymenin** leading to anticancer effects.

Conclusion and Future Directions

(+/-)-Hymenin is a structurally defined marine alkaloid analogue with potential for biological activity based on its chemical lineage. While direct experimental data remains scarce, its relationship to the oroidin family of natural products suggests that it may possess valuable antimicrobial, antiviral, or anticancer properties. The information and frameworks provided in this technical guide are intended to serve as a foundational resource for researchers and drug development professionals interested in exploring the therapeutic potential of this and related compounds. Future research should focus on the systematic biological screening of **(+/-)-Hymenin** to elucidate its specific activities, followed by mechanistic studies to identify its

molecular targets and signaling pathways. Such investigations are essential to unlock the potential of this marine-derived scaffold for the development of new therapeutic agents.

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